

2,4-Dichloro-6-methylpyrimidin-5-amine IUPAC name

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Compound of Interest

Compound Name: 2,4-Dichloro-6-methylpyrimidin-5-amine

Cat. No.: B077011

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An In-depth Technical Guide to **2,4-Dichloro-6-methylpyrimidin-5-amine**: Structure, Properties, Synthesis, and Applications

Introduction

In the landscape of modern medicinal chemistry and drug development, functionalized pyrimidine scaffolds are of paramount importance. Their structural resemblance to the nucleobases found in DNA and RNA makes them privileged structures for interacting with a wide array of biological targets. Among these, dichlorinated methylpyrimidinamines serve as highly versatile and reactive intermediates for the synthesis of complex, biologically active molecules. This guide provides a comprehensive technical overview of **2,4-dichloro-6-methylpyrimidin-5-amine**, a key building block in organic synthesis.

It is crucial to distinguish this compound from its constitutional isomer, 4,6-dichloro-2-methylpyrimidin-5-amine. While both share the same molecular formula, the arrangement of substituents on the pyrimidine ring is different, leading to distinct chemical properties and reactivity. This guide will focus on the specified topic, **2,4-dichloro-6-methylpyrimidin-5-amine**, while also providing comparative data for its isomer to ensure clarity and aid in unambiguous identification. We will delve into its nomenclature, physicochemical properties, synthesis methodologies, spectroscopic characterization, applications in drug discovery, and essential safety protocols.

Nomenclature and Structural Elucidation

The systematic naming of chemical compounds is governed by the International Union of Pure and Applied Chemistry (IUPAC) to ensure unambiguous identification. The IUPAC name for the topic of this guide is **2,4-dichloro-6-methylpyrimidin-5-amine**[\[1\]](#). Its isomer is named 4,6-dichloro-2-methylpyrimidin-5-amine[\[2\]](#). The difference lies in the positions of the two chloro groups and the methyl group on the pyrimidine ring.

To prevent any ambiguity, the following table summarizes the key identifiers for both isomers.

Identifier	2,4-Dichloro-6-methylpyrimidin-5-amine	4,6-Dichloro-2-methylpyrimidin-5-amine
IUPAC Name	2,4-dichloro-6-methylpyrimidin-5-amine [1]	4,6-dichloro-2-methylpyrimidin-5-amine [2]
CAS Number	13162-27-1 [1]	39906-04-2 [2]
PubChem CID	14665971 [1]	736674 [2]
Molecular Formula	C ₅ H ₅ Cl ₂ N ₃ [1]	C ₅ H ₅ Cl ₂ N ₃ [2] [3]
InChI	InChI=1S/C5H5Cl2N3/c1-2-3(8)4(6)10-5(7)9-2/h8H2,1H3 [1] [3]	InChI=1S/C5H5Cl2N3/c1-2-9-4(6)3(8)5(7)10-2/h8H2,1H3 [2] [3]
InChIKey	FDMMHWIFYCXEOF-UHFFFAOYSA-N [1]	FKRXXAMAHOGYNT-UHFFFAOYSA-N [2] [3]
SMILES	CC1=C(C(=NC(=N1)Cl)Cl)N [1]	CC1=NC(=C(C(=N1)Cl)N)Cl [2]

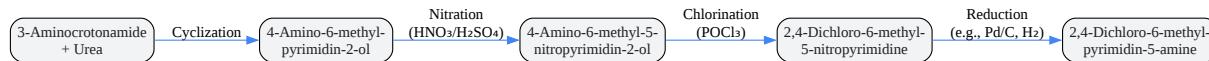
The structural differences are visually represented in the diagram below.

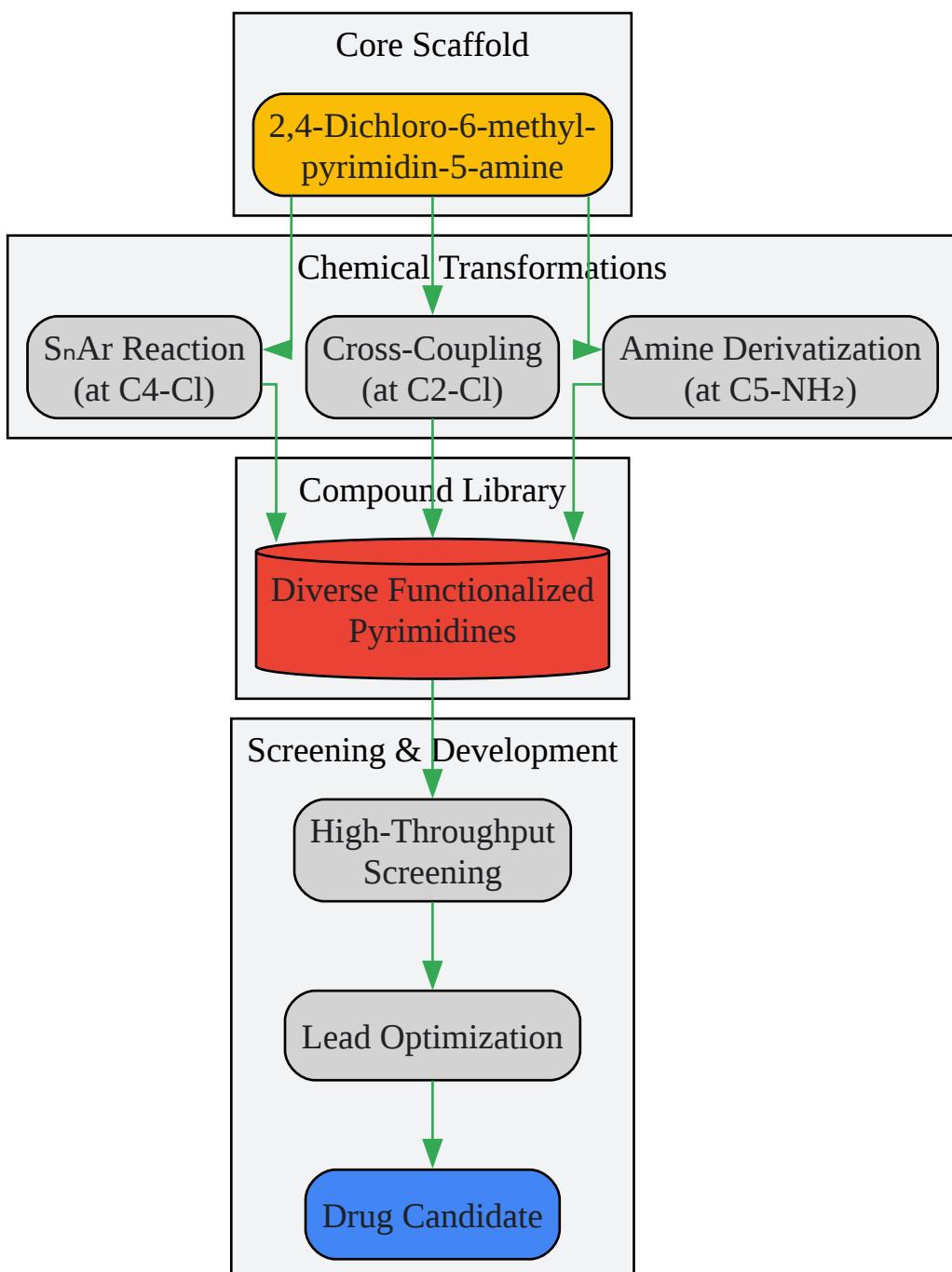
2,4-Dichloro-6-methylpyrimidin-5-amine

2_4_dichloro

4,6-Dichloro-2-methylpyrimidin-5-amine

4_6_dichloro





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Sources

- 1. 2,4-Dichloro-6-methylpyrimidin-5-amine | C5H5Cl2N3 | CID 14665971 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 4,6-Dichloro-2-methylpyrimidin-5-amine | C5H5Cl2N3 | CID 736674 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. 4,6-Dichloro-2-methylpyrimidin-5-amine | CymitQuimica [cymitquimica.com]
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